

Application Note and Protocol: Synthesis of 4-Methoxybenzophenone via Friedel-Crafts Acylation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methoxybenzophenone

Cat. No.: B1664615

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed protocol for the synthesis of **4-Methoxybenzophenone**, a key intermediate in the manufacturing of various pharmaceuticals and a common component in photochemistry. The synthesis is achieved through the Friedel-Crafts acylation of anisole with benzoyl chloride, a classic and efficient method for the formation of aryl ketones. This application note includes a comprehensive experimental procedure, a summary of reaction parameters, and visual diagrams to illustrate the workflow and reaction mechanism.

Introduction

The Friedel-Crafts acylation is a fundamental and widely utilized reaction in organic synthesis for the C-C bond formation between an aromatic ring and an acyl group.^[1] This electrophilic aromatic substitution reaction typically employs a Lewis acid catalyst, such as aluminum chloride (AlCl_3), to generate a highly reactive acylium ion from an acyl halide or anhydride.^[1] In this protocol, anisole (methoxybenzene) is acylated with benzoyl chloride. The methoxy group of anisole is an activating, ortho-para directing group.^{[2][3]} Due to steric hindrance at the ortho position, the para-substituted product, **4-Methoxybenzophenone**, is the major product formed.

Reaction Scheme

Anisole

+

Benzoyl Chloride ————— AlCl_3 ————— 4-Methoxybenzophenone

+

HCl

[Click to download full resolution via product page](#)

Caption: Overall reaction for the synthesis of **4-Methoxybenzophenone**.

Experimental Protocol

This protocol is based on established procedures for the Friedel-Crafts acylation of anisole.^[4]

Materials:

Reagent	Molar Mass (g/mol)	Quantity	Moles
Anisole	108.14	10.8 g	0.1 mol
Benzoyl Chloride	140.57	14.0 g	0.1 mol
Anhydrous Aluminum Chloride	133.34	15.0 g	0.11 mol
Dichloromethane (DCM)	-	As required	-
Hexane	-	200 mL	-
Dilute Hydrochloric Acid	-	200 mL	-
Pentane	-	100 mL	-
Water	-	As required	-

Equipment:

- Round-bottom flask
- Stirring apparatus (magnetic stirrer and stir bar)
- Dropping funnel
- Ice bath
- Rotary evaporator
- Standard glassware for extraction and filtration

Procedure:

- Reaction Setup: In a clean, dry round-bottom flask, dissolve anisole (10.8 g, 0.1 mol) and benzoyl chloride (14.0 g, 0.1 mol) in 200 mL of hexane.[\[4\]](#)

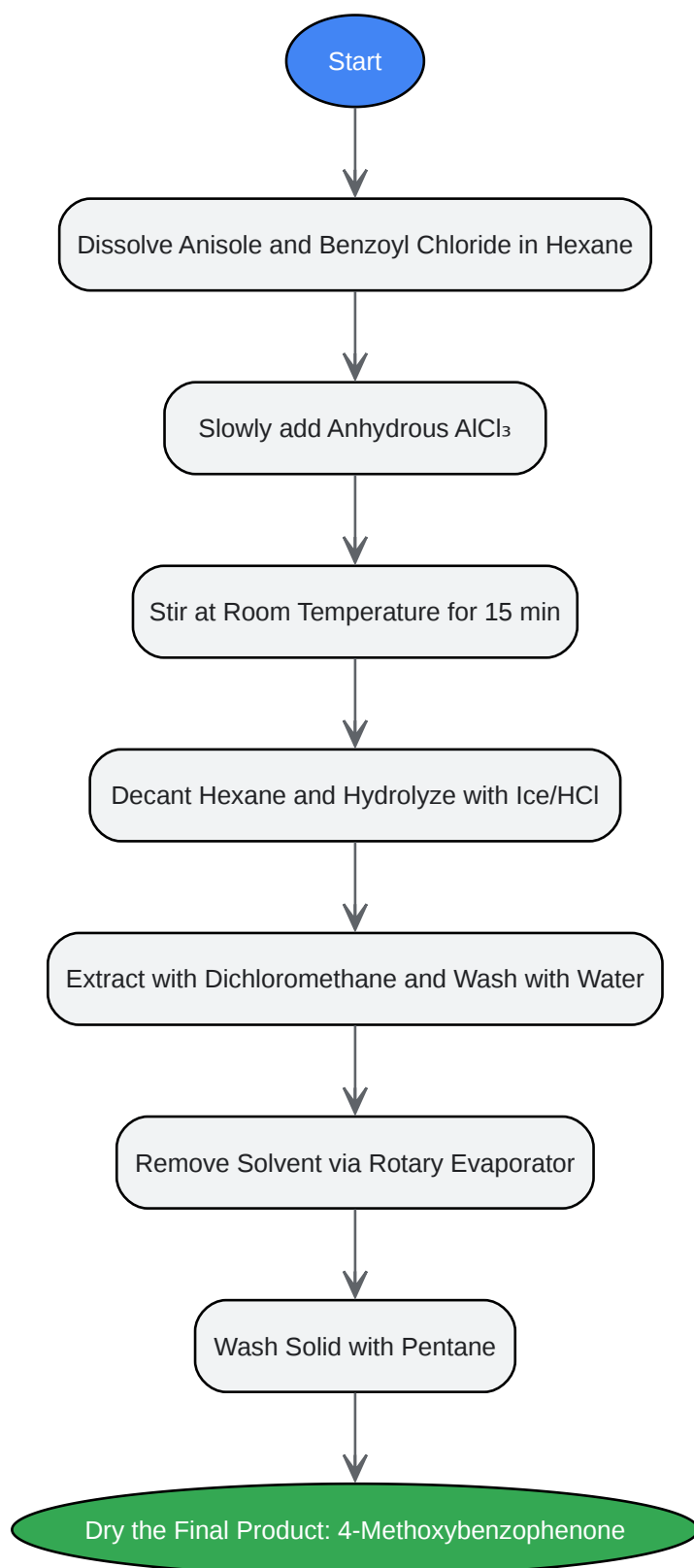
- **Catalyst Addition:** While stirring the solution at room temperature, slowly add anhydrous aluminum chloride (15.0 g) in portions over a period of 15 minutes.^[4] An exothermic reaction will occur, and the reaction mixture may change color.
- **Reaction:** Continue stirring the mixture for an additional 15 minutes at room temperature.^[4]
- **Work-up:**
 - Decant the hexane solvent from the viscous residue.^[4]
 - Carefully hydrolyze the residue by slowly adding it to a mixture of 200 mL of ice and dilute hydrochloric acid.^[4] This step should be performed in a well-ventilated fume hood as HCl gas will be evolved.
 - Extract the organic product with dichloromethane.^[4]
 - Wash the organic layer with water.^[4]
- **Isolation and Purification:**
 - Dry the dichloromethane solution over a suitable drying agent (e.g., anhydrous sodium sulfate).
 - Remove the dichloromethane using a rotary evaporator, which will yield an oily product that should solidify upon standing.^[4]
 - Wash the solid product with two 50 mL portions of pentane to remove impurities.^[4]
 - Dry the purified **4-Methoxybenzophenone**.

Data Presentation

Reaction Parameters and Yield:

Parameter	Value	Reference
Reaction Temperature	Room Temperature	[4]
Reaction Time	30 minutes	[4]
Solvent	Hexane	[4]
Catalyst	Anhydrous Aluminum Chloride	[4]
Theoretical Yield	21.22 g	Calculated
Reported Yield	High	[4]

Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **4-Methoxybenzophenone**.

Safety Precautions

- All manipulations should be carried out in a well-ventilated fume hood.
- Anhydrous aluminum chloride is corrosive and reacts violently with water. Handle with care and avoid exposure to moisture.
- Benzoyl chloride is a lachrymator and is corrosive.
- Dichloromethane is a volatile and potentially carcinogenic solvent.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

This detailed protocol provides a reliable method for the synthesis of **4-Methoxybenzophenone**, suitable for use in research and development settings. The straightforward procedure and high yields make it an attractive method for obtaining this valuable chemical intermediate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Friedel–Crafts Acylation [sigmaaldrich.com]
- 2. benchchem.com [benchchem.com]
- 3. www2.chem.wisc.edu [www2.chem.wisc.edu]
- 4. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [Application Note and Protocol: Synthesis of 4-Methoxybenzophenone via Friedel-Crafts Acylation]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1664615#synthesis-of-4-methoxybenzophenone-via-friedel-crafts-acylation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com